

Application Notes and Protocols for Dyeing Cotton Fibers with Direct Yellow 106

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Compound of Interest

Compound Name: *Direct Yellow 106*

Cat. No.: *B12381963*

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These application notes provide a comprehensive protocol for the dyeing of cotton fibers using **Direct Yellow 106**. This document outlines the chemical properties of the dye, a detailed experimental procedure, and expected outcomes, including fastness properties. The information is intended to guide researchers in achieving consistent and reproducible results in laboratory settings.

Introduction

Direct Yellow 106 is a water-soluble anionic dyestuff belonging to the stilbene chemical class. [1] It is widely used for dyeing cellulosic fibers such as cotton and viscose due to its straightforward application process from an aqueous solution containing an electrolyte.[2][3][4] [5] The affinity of **Direct Yellow 106** for cotton fibers is primarily attributed to non-covalent interactions, including van der Waals forces and hydrogen bonding between the dye molecules and the cellulose polymer.

Chemical and Physical Properties of Direct Yellow 106

A summary of the key chemical and physical properties of **Direct Yellow 106** is presented in the table below.

Property	Value
C.I. Name	Direct Yellow 106
C.I. Number	40300
CAS Number	12222-60-5
Chemical Class	Stilbene, Single Azo
Molecular Formula	C ₄₈ H ₂₆ N ₈ Na ₆ O ₁₈ S ₆ [2] [5]
Molecular Weight	1333.10 g/mol [2] [5]
Appearance	Orange-yellow powder [2] [3] [4] [5]
Solubility	Readily soluble in water, forming a dark yellow solution. [3] [4]
Hue	Reddish Yellow [1]

Experimental Protocol

This protocol details the materials, equipment, and step-by-step procedure for dyeing cotton fibers with **Direct Yellow 106**.

Materials and Equipment

- Materials:
 - Scoured and bleached cotton fibers
 - Direct Yellow 106** (C.I. 40300)
 - Sodium Chloride (NaCl) or Sodium Sulfate (Na₂SO₄) (Electrolyte)
 - Sodium Carbonate (Soda Ash, Na₂CO₃) (pH buffer)
 - Wetting agent (e.g., non-ionic surfactant)
 - Sequestering agent (e.g., EDTA)

- Levelling agent
- Acetic Acid (for post-treatment, optional)
- Cationic dye-fixing agent (for post-treatment)
- Distilled or deionized water
- Equipment:
 - Laboratory-scale dyeing machine (e.g., water bath with shaker, glycerin bath)
 - Beakers and graduated cylinders
 - Magnetic stirrer and stir bars
 - pH meter
 - Heating plate
 - Analytical balance
 - Squeegee or laboratory padder
 - Drying oven

Pre-treatment of Cotton Fibers

It is crucial to use well-prepared cotton fibers to ensure level and consistent dyeing. The fibers should be scoured to remove natural waxes and impurities and bleached to provide a uniform white base.

Dye Bath Preparation and Dyeing Procedure

The following procedure is based on a 2% depth of shade (d.o.s.) and a material-to-liquor ratio (M:L) of 1:20.

Recipe:

Component	Concentration
Direct Yellow 106	2% on weight of fiber (o.w.f.)
Sodium Chloride (NaCl)	20 g/L
Sodium Carbonate (Na ₂ CO ₃)	2 g/L
Wetting Agent	1 g/L
Sequestering Agent	1 g/L
Levelling Agent	0.5 g/L
M:L Ratio	1:20

Procedure:

- Dye Stock Solution: Prepare a stock solution of **Direct Yellow 106** (e.g., 1% w/v) by pasting the required amount of dye powder with a small amount of cold water and then adding hot water (80-90°C) with continuous stirring until fully dissolved.
- Dye Bath Setup: Set up the dye bath with the required volume of distilled water. Add the wetting agent, sequestering agent, and levelling agent and stir for 5 minutes.
- Fiber Immersion: Introduce the pre-wetted cotton fibers into the dye bath at room temperature (approximately 25-30°C).
- Dye Addition: Add the prepared dye stock solution to the dye bath.
- pH Adjustment: Add the sodium carbonate solution to adjust the pH to the alkaline range (typically pH 8-9).
- Temperature Increase: Gradually raise the temperature of the dye bath to 90-95°C at a rate of 2°C per minute.
- Electrolyte Addition: Once the temperature reaches 60°C, begin the gradual addition of the sodium chloride solution over 15-20 minutes.

- Dyeing: Maintain the temperature at 90-95°C and continue dyeing for 60 minutes, ensuring continuous agitation of the dye bath.
- Cooling: After 60 minutes, allow the dye bath to cool down to 60-70°C.
- Rinsing: Remove the dyed fibers from the bath and rinse thoroughly with cold water until the rinse water is clear.

Post-treatment (Fixation)

To improve the wet fastness properties of the dyed fibers, a post-treatment with a cationic dye-fixing agent is recommended.

- Prepare a fresh bath with a cationic dye-fixing agent (typically 1-2% o.w.f.) at 40-50°C.
- Immerse the rinsed, dyed fibers in this bath and treat for 15-20 minutes.
- After treatment, gently squeeze the fibers and dry them in an oven at 80-100°C.

Data Presentation

Fastness Properties of Direct Yellow 106

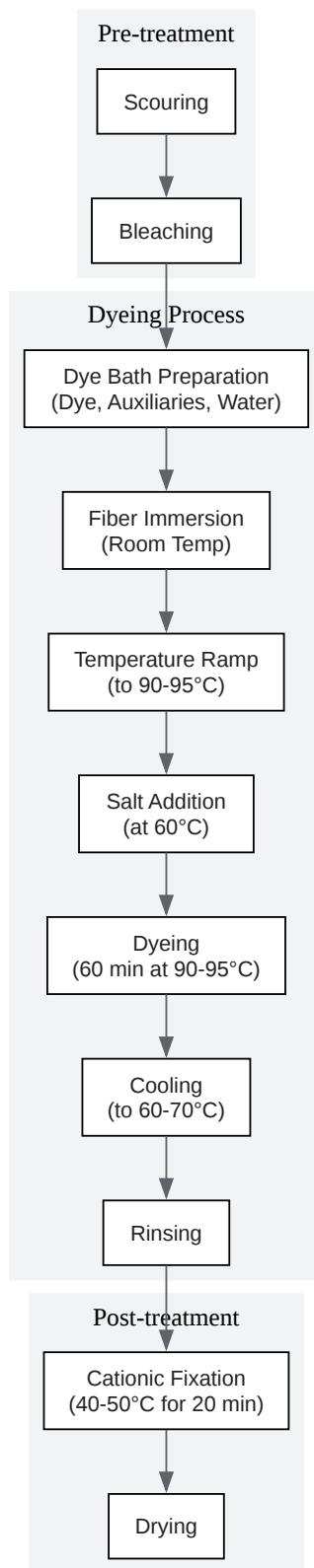
The following table summarizes the fastness properties of cotton dyed with **Direct Yellow 106**. The ratings are based on a scale of 1 to 5, where 5 indicates the highest fastness.

Fastness Property	Rating
Light Fastness	5-6[4][6]
Washing Fastness	3-4[1][4][6]
Rubbing Fastness (Dry)	4-5[4][6]
Rubbing Fastness (Wet)	4[4][6]
Acid Resistance (Fading)	5 (ISO)
Alkali Resistance (Fading)	5 (ISO)
Water Fastness (Fading)	4 (ISO)
Water Fastness (Staining)	2 (ISO)

Mandatory Visualizations

Experimental Workflow

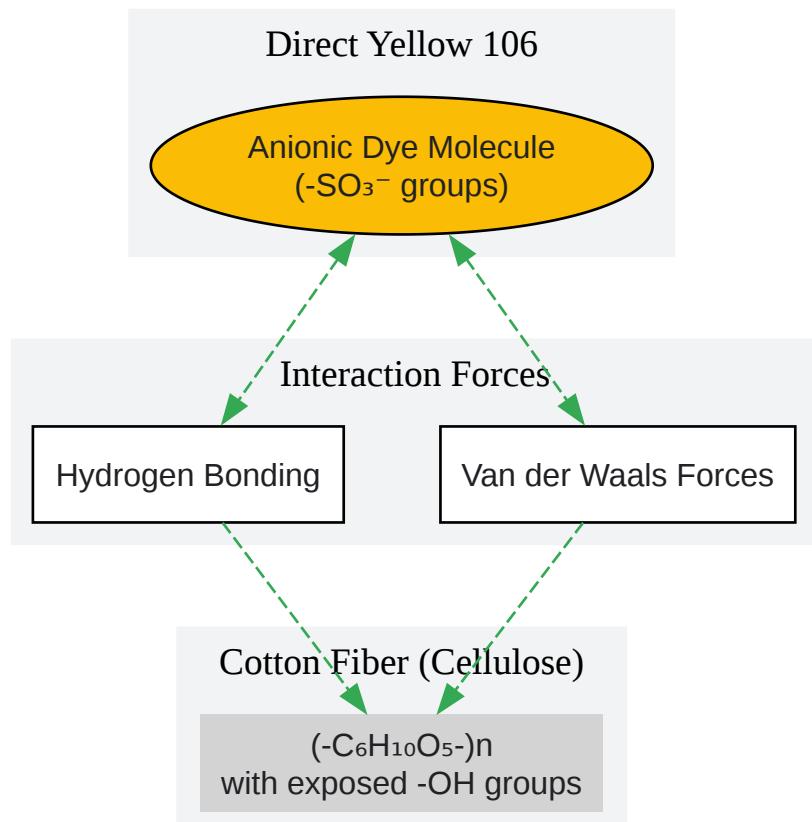
The following diagram illustrates the key stages of the dyeing protocol.

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Caption: Experimental workflow for dyeing cotton with **Direct Yellow 106**.

Dye-Fiber Interaction

This diagram illustrates the theoretical interaction between the **Direct Yellow 106** dye molecule and the cellulose polymer of the cotton fiber.



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Caption: Interaction between **Direct Yellow 106** and cotton fiber.

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